

comparison of xenon fluorides XeF₂, XeF₄, and XeF₆

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Compound of Interest

Compound Name: Xenon hexafluoride

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An In-depth Technical Guide to Xenon Fluorides: XeF₂, XeF₄, and XeF₆

This guide provides a comprehensive comparison of the three primary binary fluorides of xenon: xenon difluoride (XeF₂), xenon tetrafluoride (XeF₄), and **xenon hexafluoride** (XeF₆). It is intended for researchers, scientists, and professionals in drug development who may utilize these powerful fluorinating agents. The document covers their synthesis, molecular structure, and thermodynamic properties, presenting quantitative data in accessible tables and detailing experimental protocols.

Synthesis of Xenon Fluorides

The synthesis of xenon fluorides involves the direct reaction of xenon and fluorine gas.^[1] The specific product is controlled by adjusting the reaction conditions, such as temperature, pressure, and the stoichiometric ratio of the reactants.^{[2][3]}

Experimental Protocols

Synthesis of Xenon Difluoride (XeF₂)

- **Reactants:** A mixture of xenon (Xe) and fluorine (F₂) gas. A 2:1 ratio of Xe to F₂ is commonly used.^[3]
- **Apparatus:** A sealed nickel vessel is required due to the reactive nature of fluorine.^[3]
- **Procedure:**

- Introduce the xenon and fluorine gas mixture into the nickel vessel.
 - Heat the vessel to a temperature of 400°C (673 K).[2][3]
 - Maintain the pressure at approximately 1 bar.[2]
 - Allow the reaction to proceed, after which the vessel is cooled, and the solid XeF₂ product is collected.
- Reaction: $\text{Xe(g)} + \text{F}_2\text{(g)} \rightarrow \text{XeF}_2\text{(s)}$

Synthesis of Xenon Tetrafluoride (XeF₄)

- Reactants: A mixture of xenon (Xe) and fluorine (F₂) gas in a 1:5 molar ratio.[2][3]
 - Apparatus: A sealed nickel vessel.[3]
 - Procedure:
 - Combine xenon and fluorine gas in a 1:5 ratio within the nickel vessel.
 - Heat the mixture to 400°C (673 K).[2][3]
 - Increase the pressure to 6-7 bar.[2][3]
 - Upon completion of the reaction, the vessel is cooled to allow for the crystallization of XeF₄.
- Reaction: $\text{Xe(g)} + 2\text{F}_2\text{(g)} \rightarrow \text{XeF}_4\text{(s)}$

Synthesis of **Xenon Hexafluoride** (XeF₆)

- Reactants: A mixture of xenon (Xe) and fluorine (F₂) gas in a 1:20 molar ratio.[2][3]
- Apparatus: A sealed nickel vessel.[3]
- Procedure:
 - Introduce the 1:20 mixture of xenon and fluorine into the nickel vessel.

- Heat the vessel to 300°C (573 K).[2][3]
- Apply a high pressure of 50-60 bar.[2][3]
- After the reaction, cool the vessel to collect the solid XeF₆ product.
- Reaction: $\text{Xe(g)} + 3\text{F}_2\text{(g)} \rightarrow \text{XeF}_6\text{(s)}$

A summary of the synthesis conditions is provided in the table below.

Compound	Xe:F ₂ Ratio	Temperature	Pressure
XeF ₂	2:1	400°C / 673 K[2][3]	1 bar[2]
XeF ₄	1:5	400°C / 873 K[2][3]	6-7 bar[2][3]
XeF ₆	1:20	300°C / 573 K[2][3]	50-60 bar[2][3]

Molecular Structure and Bonding

The molecular geometries of the xenon fluorides are well-explained by the Valence Shell Electron Pair Repulsion (VSEPR) theory. The central xenon atom in each compound has a different number of bonding and non-bonding electron pairs, which dictates the overall shape of the molecule.

Xenon Difluoride (XeF₂)

In XeF₂, the central xenon atom has two bonding pairs and three lone pairs of electrons.[4][5] This corresponds to a trigonal bipyramidal electron geometry. To minimize repulsion, the three lone pairs occupy the equatorial positions, forcing the two fluorine atoms into the axial positions, resulting in a linear molecular shape.[5][6] The hybridization of the xenon atom in XeF₂ is sp³d.[4][7]

Xenon Tetrafluoride (XeF₄)

The xenon atom in XeF₄ is surrounded by four bonding pairs and two lone pairs of electrons.[4] This gives rise to an octahedral electron geometry. The two lone pairs position themselves on opposite sides of the central atom to maximize separation, leading to a square planar molecular geometry.[6][8] The hybridization of xenon in XeF₄ is sp³d². [4]

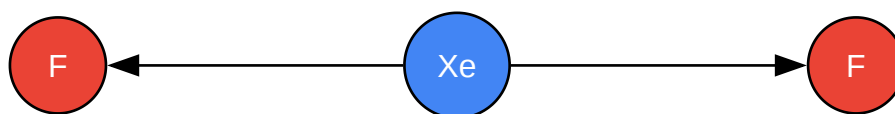
Xenon Hexafluoride (XeF₆)

XeF₆ has six bonding pairs and one lone pair of electrons around the central xenon atom.^[4] The presence of the lone pair distorts the otherwise octahedral geometry, resulting in a distorted octahedral shape.^{[4][8]} The hybridization of the xenon atom in XeF₆ is sp³d³.^{[3][4]}

A summary of the structural properties is presented below.

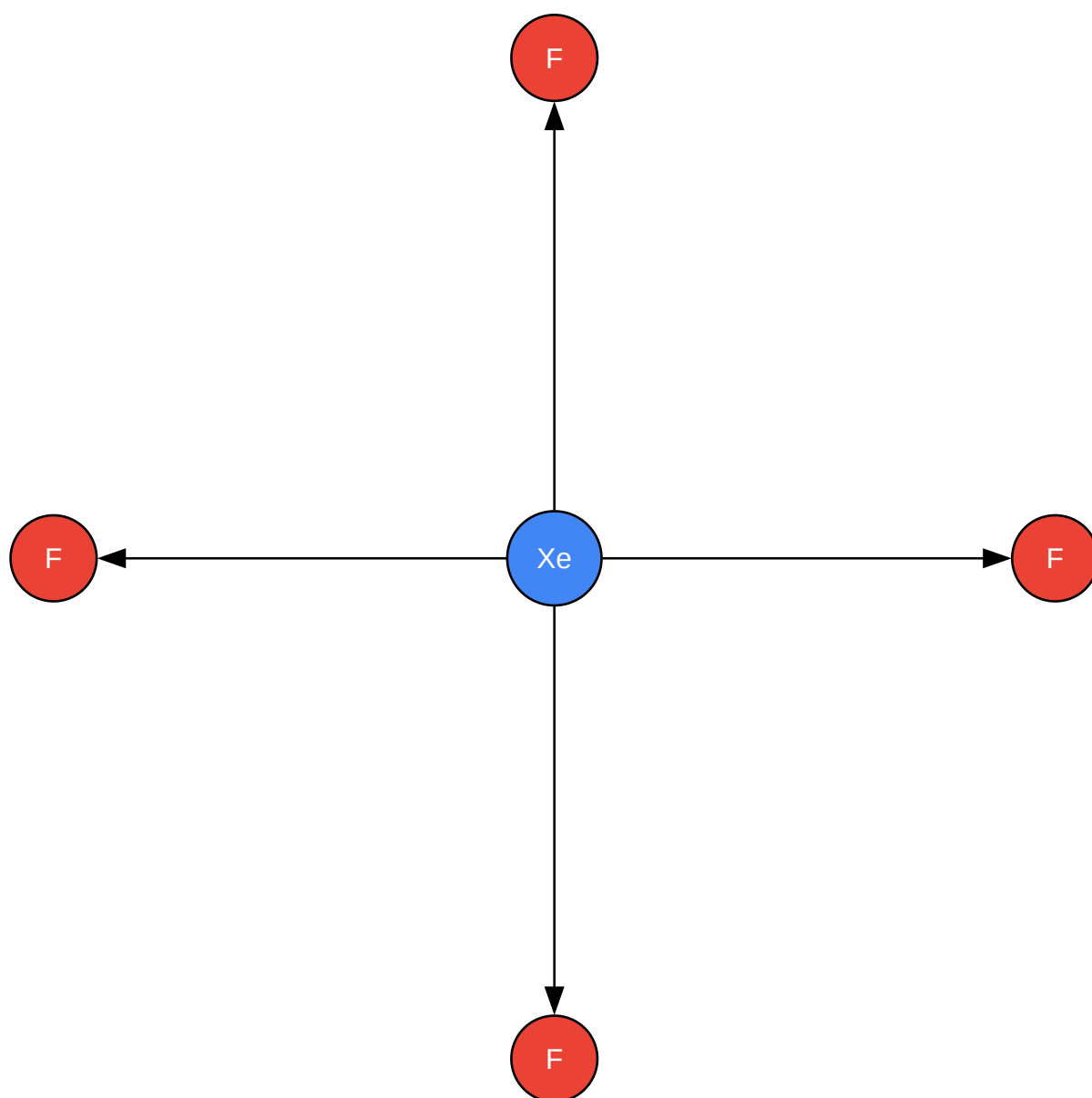
Property	XeF ₂	XeF ₄	XeF ₆
Hybridization	sp ³ d ² ^{[4][7]}	sp ³ d ² ^[4]	sp ³ d ³ ^{[3][4]}
Bonding Pairs	2 ^[5]	4 ^[4]	6 ^[4]
Lone Pairs	3 ^[5]	2 ^[4]	1 ^[4]
Electron Geometry	Trigonal Bipyramidal	Octahedral	Pentagonal Bipyramidal
Molecular Geometry	Linear ^{[4][8]}	Square Planar ^{[4][8]}	Distorted Octahedral ^{[4][8]}
Bond Angle	180° ^[5]	90°	~90°

Molecular Structure Diagrams



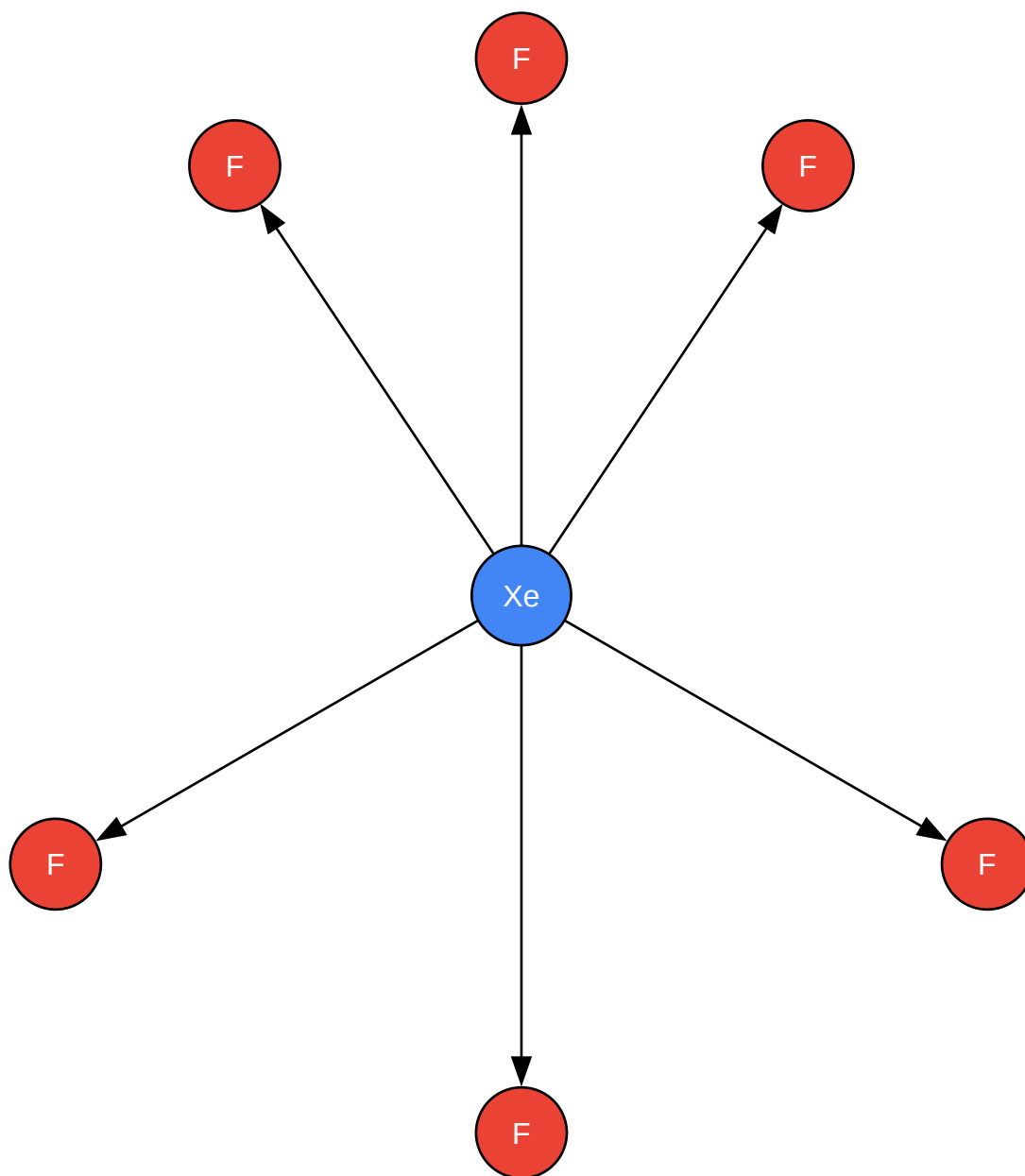
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Caption: Molecular structure of XeF₂.



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Caption: Molecular structure of XeF₄.



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Caption: Molecular structure of XeF_6 .

Thermodynamic Properties

The thermodynamic properties of xenon fluorides provide insight into their stability and reactivity.

Property	XeF ₂	XeF ₄	XeF ₆
Standard Enthalpy of Formation (gas, 298 K)	-108 kJ/mol	-218 kJ/mol	-298 kJ/mol
Average Xe-F Bond Energy	134 kJ/mol	131 kJ/mol[9]	126 kJ/mol[9]

Note: Enthalpy of formation values are approximate and can vary slightly between different sources.

The average bond energy decreases from XeF₂ to XeF₆, which can be attributed to the increasing steric hindrance and electron-electron repulsion between the fluorine atoms as more are bonded to the central xenon atom.

Reactivity and Applications

Xenon fluorides are powerful fluorinating and oxidizing agents. Their reactivity generally increases with the number of fluorine atoms, making XeF₆ the most reactive of the three. They are used in a variety of synthetic applications, including the fluorination of organic and inorganic compounds. Care must be taken when handling these compounds due to their high reactivity and the corrosive nature of their hydrolysis products (which include hydrofluoric acid).

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